

Personal protective equipment for handling N-(3-aminophenyl)butanamide

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Compound of Interest

Compound Name: N-(3-aminophenyl)butanamide

Cat. No.: B091370

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Essential Safety and Handling Guide for N-(3-aminophenyl)butanamide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(3-aminophenyl)butanamide** (CAS 93469-29-5) is not publicly available. The following guidance is based on safety information provided by chemical suppliers and general best practices for handling aromatic amines, a class of compounds to which **N-(3-aminophenyl)butanamide** belongs. A thorough risk assessment should be conducted before handling this chemical.

This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **N-(3-aminophenyl)butanamide**.

Hazard Identification and Risk Assessment

N-(3-aminophenyl)butanamide is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Aromatic amines as a class are known for potential health hazards including skin irritation, allergic reactions, and organ damage through prolonged exposure.^{[1][2][3]} They can be readily

absorbed through the skin, gastrointestinal tract, and respiratory system.[3] Many aromatic amines are also considered to be carcinogenic and mutagenic.[1][2][3]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **N-(3-aminophenyl)butanamide**.

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes and dust.
Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.	To prevent inhalation of dust or vapors.
Footwear	Closed-toe shoes.	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedures

3.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4]
- Keep the container tightly closed when not in use.

- Label the storage area clearly with the chemical name and hazard warnings.

3.2. Handling and Use

- All handling of **N-(3-aminophenyl)butanamide** should be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, don the appropriate PPE as outlined in the table above.
- When weighing the solid compound, do so in a manner that minimizes dust generation.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the area where the chemical is handled.

3.3. Spill Management

- In case of a spill, evacuate the area and prevent entry of unnecessary personnel.
- Wear appropriate PPE, including respiratory protection if necessary.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For larger spills, use an inert absorbent material to contain the spill.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials should be collected and disposed of as hazardous waste.

Disposal Plan

Proper disposal of **N-(3-aminophenyl)butanamide** and any contaminated materials is crucial to protect personnel and the environment.

4.1. Waste Collection

- Collect all waste containing **N-(3-aminophenyl)butanamide** (solid residue, contaminated PPE, cleaning materials) in a clearly labeled, sealed, and compatible waste container.
- The label should include the full chemical name and the words "Hazardous Waste".[\[5\]](#)

4.2. Waste Storage

- Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area.[\[5\]](#)[\[6\]](#)
- The storage area should be away from incompatible materials.[\[5\]](#)

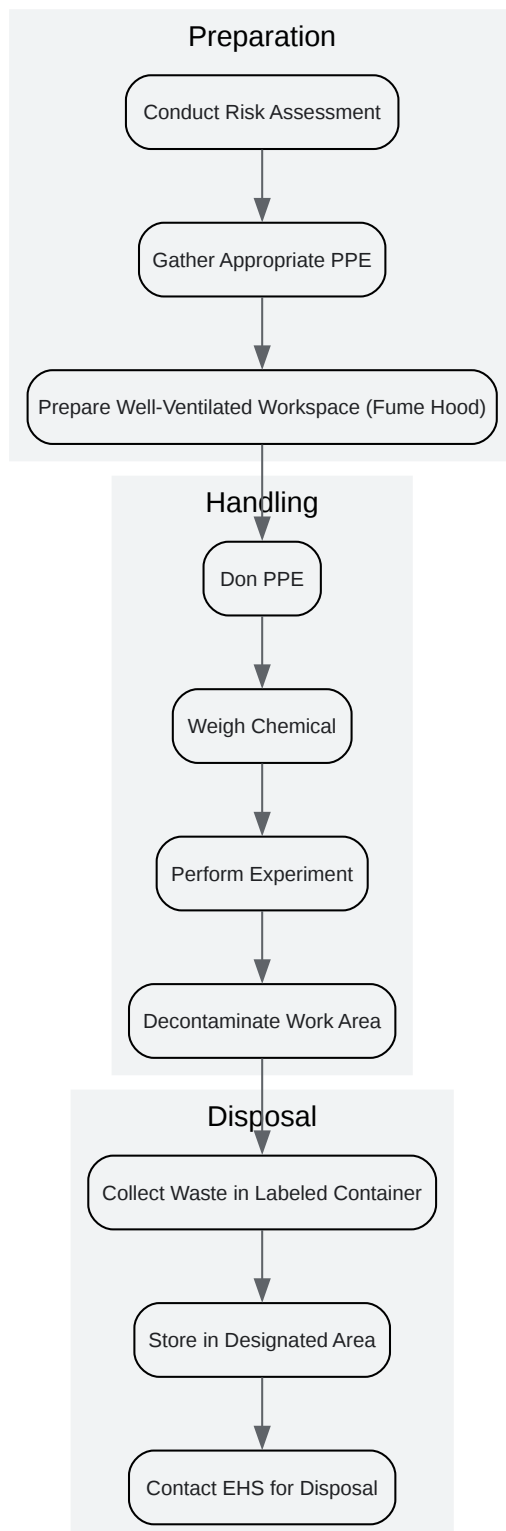
4.3. Final Disposal

- Under no circumstances should **N-(3-aminophenyl)butanamide** be disposed of down the drain or in regular trash.[\[5\]](#)
- The primary and recommended method for disposal is through a licensed hazardous waste disposal company.[\[5\]](#)[\[6\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal in accordance with all local, state, and federal regulations.[\[5\]](#)
- Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[6\]](#)

Experimental Workflow

The following diagram illustrates a standard workflow for handling **N-(3-aminophenyl)butanamide** in a laboratory setting.

Standard Laboratory Workflow for Handling N-(3-aminophenyl)butanamide



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Caption: Standard laboratory workflow for handling **N-(3-aminophenyl)butanamide**.

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